Structural Elucidation of Cyclohexyl 3,4-Dimethylphenyl Ketone

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Compound of Interest

Compound Name:	*CYCLOHEXYL 3,4-DIMETHYLPHENYL KETONE*
CAS No.:	*133047-84-4*
Cat. No.:	*B164905*

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A Comprehensive Analytical Framework for Drug Development & Synthesis

Executive Summary & Synthetic Context[1][2][3][4]

Cyclohexyl 3,4-dimethylphenyl ketone (CAS Registry Number: Analogous to 730116-39-x series) represents a critical structural motif in organic synthesis, often serving as a lipophilic intermediate in the development of analgesics, photoinitiators, and potentially psychoactive ligands.

Unlike simple benzophenones, the introduction of the cyclohexyl moiety creates a distinct steric and electronic environment that complicates standard spectral assignment. This guide provides a rigorous, self-validating framework for the structural proof of this molecule, distinguishing it from its isomers (e.g., 2,4-dimethyl or 3,5-dimethyl variants) through a multi-modal analytical approach.

Validated Synthetic Route (Causality of Structure)

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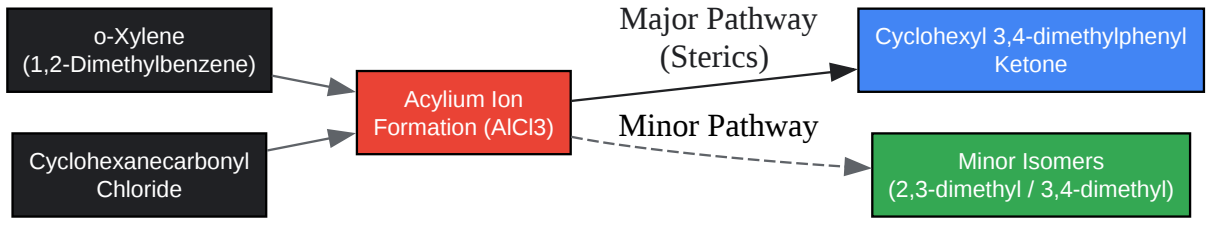
To understand the impurities and expected spectral data, one must first validate the synthesis. The most robust route is the Friedel-Crafts Acylation of o-xylene.

- Precursors:o-Xylene (1,2-dimethylbenzene) + Cyclohexanecarbonyl chloride.
- Catalyst: Aluminum Chloride (

).[1][2][3]
- Solvent: Dichloromethane (

) or 1,2-Dichloroethane.

Reaction Logic: The o-xylene directs the incoming acylium ion primarily to the para-position relative to one methyl and meta to the other (the 4-position relative to the 1,2-methyls, resulting in the 3,4-substitution pattern on the product). Steric hindrance minimizes substitution at the 3-position (between methyls).



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Figure 1: Synthetic pathway logic determining the structural outcome and potential regioisomers.

Mass Spectrometry: The Molecular Fingerprint

High-Resolution Mass Spectrometry (HRMS) provides the first line of evidence. For **Cyclohexyl 3,4-dimethylphenyl ketone** (

), the exact mass is 216.1514 Da.

Fragmentation Logic (EI-MS)

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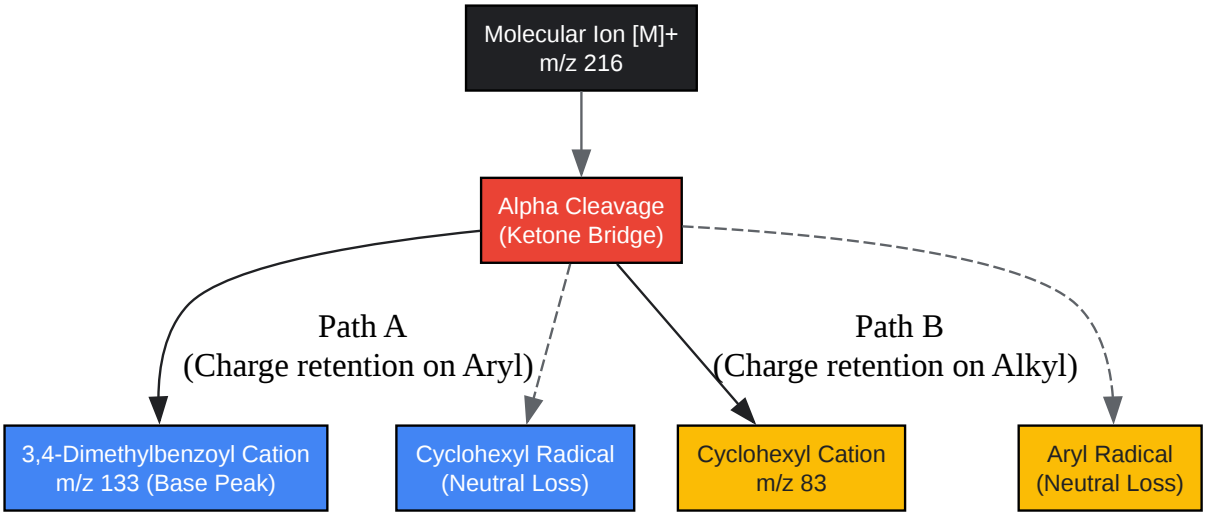
Under Electron Ionization (70 eV), the molecule undergoes characteristic

-cleavage at the ketone bridge. This is the primary diagnostic tool to confirm the linkage between the aliphatic ring and the aromatic system.

Fragment Ion	m/z (approx)	Structural Origin	Diagnostic Value
Molecular Ion	216	Parent Molecule	Confirms Formula ( )
Base Peak (Acylium)	133		Critical: Proves the dimethylphenyl ketone moiety.
Cyclohexyl Cation	83		Confirms the cyclohexane ring.
Phenyl Cation	105		Loss of CO from m/z 133.
McLafferty	N/A	Gamma-H Transfer	Suppressed due to ring constraints/lack of -H accessibility.

Expert Insight: The presence of m/z 133 (vs. m/z 105 for unsubstituted benzophenone) specifically validates the dimethyl substitution on the aromatic ring.

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Figure 2: Primary fragmentation pathways in Electron Ionization Mass Spectrometry.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy serves as a rapid "functional group checkpoint."

- Carbonyl (

  ): Expect a strong band at 1670–1680 cm^{-1}.

  - Why? A standard aliphatic ketone appears at ~1715 cm^{-1}. Conjugation with the benzene ring lowers the wavenumber (single bond character increases).

- Aromatic

  : 1600 cm^{-1} and 1580 cm^{-1}.

- Aliphatic

  : 2850–2930 cm^{-1} (Strong, Cyclohexyl methylene).

- Substitution Pattern: Out-of-plane (OOP) bending at 810–830 cm^{-1} is characteristic of 1,2,4-trisubstituted benzenes (which corresponds to the 3,4-dimethyl-1-acyl substitution).

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Nuclear Magnetic Resonance (NMR): The Gold Standard

This is the definitive step for distinguishing regioisomers (e.g., separating 3,4-dimethyl from 2,4-dimethyl).

Proton NMR ( ) Assignment Strategy

Solvent:

(Chloroform-d) is standard.

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Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Aromatic H-2	7.70 – 7.75	Singlet (d, J~1.5Hz)	1H	Ortho to , Meta to . Deshielded by carbonyl anisotropy.
Aromatic H-6	7.60 – 7.65	Doublet of Doublets	1H	Ortho to , Ortho to H-5. Deshielded.
Aromatic H-5	7.15 – 7.25	Doublet (J~8Hz)	1H	Meta to . Shielded by ortho-methyl group.
Methine (CH-CO)	3.20 – 3.30	Multiplet (tt)	1H	Alpha to carbonyl. Diagnostic for cyclohexyl attachment.
Aryl Methyls	2.30 – 2.35	Singlet(s)	6H	Two distinct or overlapping singlets attached to aromatic ring.
Cyclohexyl	1.20 – 1.90	Multiplets	10H	Typical chair conformation envelope.

Carbon NMR ( ) & DEPT

- Carbonyl (

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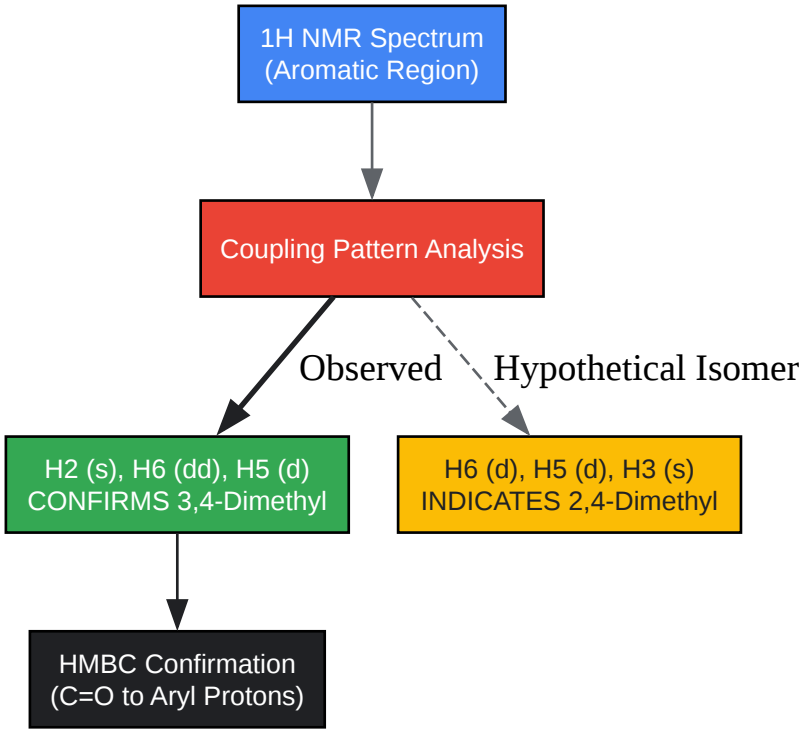
): ~203 ppm (Ketone).

- Aromatic Quaternary: Three peaks (C-1 attached to C=O, C-3, C-4 attached to Methyls).
- Aromatic Methine: Three peaks (C-2, C-5, C-6).
- Aliphatic: Cyclohexyl carbons (4 signals due to symmetry plane through C1-C4 axis) + Methyl carbons (~19-20 ppm).

2D-NMR Verification (HMBC)

To prove the structure is not the 2,4-dimethyl isomer:

- HMBC Experiment: Look for Long-range coupling from the Carbonyl Carbon (~203 ppm).
- Validation:
  - In the 3,4-isomer, the Carbonyl should couple to H-2 (strong) and H-6 (strong).
  - In a 2,4-isomer, the Carbonyl would couple to H-6, but the H-3 position would be blocked by a methyl, changing the coupling pattern and NOE interactions.



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Figure 3: NMR Logic flow for distinguishing the 3,4-dimethyl substitution pattern from common isomers.

Experimental Protocol: Sample Preparation

To ensure reproducibility (Trustworthiness), follow this standard operating procedure (SOP) for analytical characterization.

Materials:

- Analyte: >5 mg **Cyclohexyl 3,4-dimethylphenyl ketone**.
- Solvent:

  (99.8% D) with 0.03% TMS (Tetramethylsilane).
- Tubes: 5mm High-Precision NMR tubes.

Workflow:

- Massing: Weigh 10 mg of the solid ketone into a clean vial.
- Dissolution: Add 0.6 mL

  . Vortex until fully dissolved. Ensure no suspended solids (filter through glass wool if necessary).
- Acquisition:
  - Run 1H NMR (16 scans, d1=2s) to verify purity.
  - Run 13C NMR (1024 scans) for carbon count.
  - Run HMBC optimized for 8 Hz coupling constants to verify the ketone bridge.

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